

Synthesis of 1-(1-Cyclopropylethyl)cyclopropan-1-amine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 1-(1-Cyclopropylethyl)cyclopropan-1-amine

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Introduction & Strategic Rationale

In contemporary medicinal chemistry, increasing the sp^3 -hybridized fraction () of drug candidates is a proven strategy for improving pharmacokinetic properties, metabolic stability, and target specificity. Highly substituted, sterically encumbered cyclopropylamines—such as **1-(1-cyclopropylethyl)cyclopropan-1-amine**—serve as critical pharmacophores and building blocks for advanced therapeutics, including KRAS G12C inhibitors [1].

Traditional multi-step syntheses of highly substituted cyclopropylamines (e.g., via the Curtius rearrangement of cyclopropanecarboxylic acids) are often hampered by poor atom economy, explosive azide intermediates, and low overall yields. To bypass these limitations, this guide details a highly efficient, two-step synthetic workflow. The route leverages an

-alkylation of commercially available cyclopropylacetonitrile, followed by a titanium-mediated Kulinkovich-Szymoniak cyclopropanation [2].



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Two-step synthetic workflow for **1-(1-Cyclopropylethyl)cyclopropan-1-amine**.

Step 1: -Alkylation of Cyclopropylacetonitrile

Mechanistic Causality

The synthesis begins with the

-methylation of 2-cyclopropylacetonitrile to yield 2-cyclopropylpropanenitrile. Nitrile anions are highly reactive and prone to self-condensation (the Thorpe-Ziegler reaction). To prevent this, Lithium Diisopropylamide (LDA)—a strong, sterically hindered, non-nucleophilic base—is used at cryogenic temperatures (-78 °C). This kinetically stabilizes the ketenimine anion, ensuring quantitative deprotonation without nucleophilic attack on the cyano carbon prior to the introduction of the electrophile (methyl iodide) [1].

Experimental Protocol 1

Self-Validating System: The success of the enolate formation can be visually confirmed if an indicator (like 1,10-phenanthroline) is used, though standard strict anhydrous techniques are usually sufficient.

- **Preparation:** Flame-dry a 250 mL two-neck round-bottom flask equipped with a magnetic stir bar, argon inlet, and rubber septum.
- **Base Formation:** Charge the flask with anhydrous Tetrahydrofuran (THF) (50 mL) and diisopropylamine (3.45 mL, 24.6 mmol, 1.1 eq). Cool the solution to -78 °C using a dry ice/acetone bath. Add

-butyllithium (2.5 M in hexanes, 9.8 mL, 24.5 mmol, 1.1 eq) dropwise. Stir for 30 minutes. (Note: Commercially available LDA solutions can be substituted directly).
- **Deprotonation:** Add 2-cyclopropylacetonitrile (2.0 mL, 22.4 mmol, 1.0 eq) dropwise over 10 minutes. Maintain the reaction at -78 °C and stir for 1 hour to ensure complete anion

formation.

- Alkylation: Introduce methyl iodide (MeI) (1.67 mL, 26.8 mmol, 1.2 eq) dropwise.
- Completion: Allow the reaction mixture to slowly warm to room temperature over 2 hours.
- Workup: Quench the reaction carefully with saturated aqueous (30 mL). Extract the aqueous layer with Ethyl Acetate (mL). Wash the combined organic layers with brine, dry over anhydrous , filter, and concentrate under reduced pressure.
- Purification: Purify the crude oil via vacuum distillation or silica gel flash chromatography (Hexanes/EtOAc) to yield 2-cyclopropylpropanenitrile as a colorless liquid.

Step 2: Kulinkovich-Szymoniak Cyclopropanation

Mechanistic Causality

The Kulinkovich-Szymoniak reaction is a brilliant application of low-valent titanium chemistry to construct primary cyclopropylamines directly from nitriles [2].

- Transmetalation &

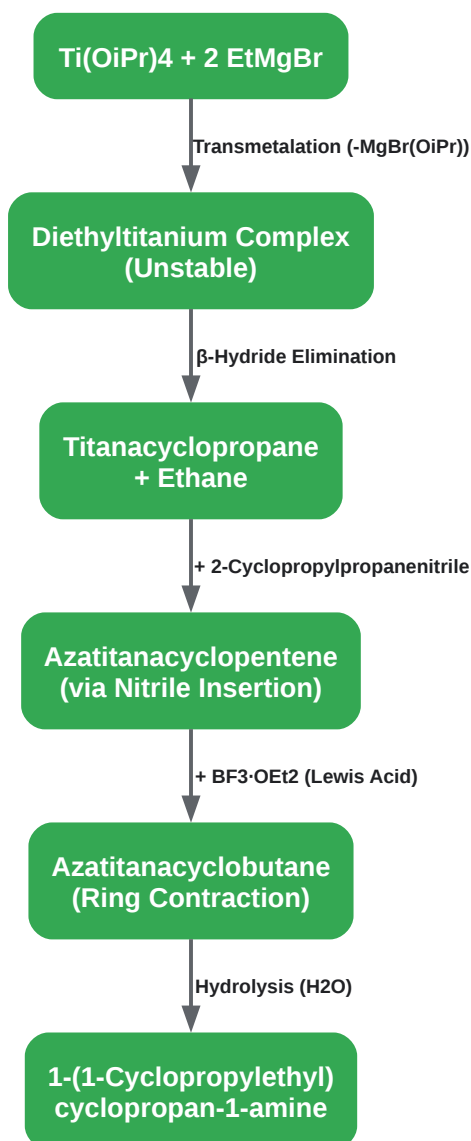
-Hydride Elimination: Ethylmagnesium bromide does not act as a traditional nucleophile here. Instead, two equivalents transmetalate with

to form an unstable diethyltitanium complex. This complex rapidly undergoes

-hydride elimination, releasing ethane gas and generating the active

-ethylene complex (a titanacyclopropane).
- Nitrile Insertion & Ring Contraction: The nitrile inserts into the titanacyclopropane to form an azatitanacyclopentene intermediate.
- The Role of the Lewis Acid: Without a Lewis acid, hydrolysis of the azatitanacyclopentene predominantly yields a ketone byproduct. The addition of

coordinates the nitrogen atom, increasing the electrophilicity of the imine-like carbon. This drives a crucial ring contraction to an azatitanacyclobutane, which upon hydrolysis yields the target cyclopropylamine [3].



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Mechanism of the Ti-mediated Kulinkovich-Szymoniak cyclopropanation.

Experimental Protocol 2

Self-Validating System: The evolution of ethane gas during the Grignard addition is a physical confirmation that the active titanacyclopropane species is forming.

- Preparation: Flame-dry a 500 mL round-bottom flask under argon.
- Reagent Mixing: Charge the flask with 2-cyclopropylpropanenitrile (2.0 g, 18.3 mmol, 1.0 eq), Titanium(IV) isopropoxide () (5.9 mL, 20.1 mmol, 1.1 eq), and anhydrous Diethyl Ether () (90 mL). Stir at room temperature.
- Titanacyclopropane Generation: Using a syringe pump, add Ethylmagnesium bromide () (3.0 M in , 12.8 mL, 38.4 mmol, 2.1 eq) dropwise over 1 hour. Critical Step: Slow addition prevents the homocoupling of the Grignard reagent and safely manages the continuous evolution of ethane gas. The solution will turn dark brown/black.
- Reaction Maturation: Stir the dark mixture at room temperature for 1 hour to ensure complete nitrile insertion.
- Lewis Acid Activation: Add Boron trifluoride diethyl etherate () (4.6 mL, 36.6 mmol, 2.0 eq) dropwise. Stir for an additional 1 hour at room temperature.
- Quenching & Workup: Carefully quench the reaction by adding 10% aqueous (30 mL). A white precipitate of titanium dioxide () will form.
- Filtration: Filter the biphasic mixture through a pad of Celite, washing the filter cake thoroughly with .
- Isolation: Separate the organic layer, extract the aqueous layer with , and dry the combined organics over anhydrous . Concentrate under reduced pressure.

- Purification: Purify the crude amine via acid-base extraction (extract into 1M NaOH, wash with DCM, basify with HCl, and back-extract into DCM) to yield pure **1-(1-cyclopropylethyl)cyclopropan-1-amine**.

Quantitative Data & Optimization

The stoichiometry of the titanium and Grignard reagents, alongside the choice of Lewis acid, strictly dictates the reaction pathway. Table 1 summarizes the optimization parameters established in the foundational literature for primary cyclopropylamine synthesis from nitriles [2].

Table 1: Optimization of Kulinkovich-Szymoniak Reaction Parameters

Entry	TiCl ₄ (eq)	Grignard (eq)	Lewis Acid (eq)	Major Product Observed	Yield (%)
1	1.1	2.0	None	Ketone (Hydrolysis byproduct)	< 10%
2	1.1	2.0	(2.0)	Cyclopropylamine	45%
3	1.1	2.0	(2.0)	Cyclopropylamine	72%
4	0.2 (Catalytic)	2.0	(2.0)	Cyclopropylamine	15%
5	1.1	> 3.0	(2.0)	Tertiary Carbinamine	< 20%

Data Interpretation: Entry 3 represents the optimal conditions. Sub-stoichiometric titanium (Entry 4) fails to drive the reaction efficiently due to the stability of the intermediate complexes. Excess Grignard reagent (Entry 5) leads to over-alkylation, yielding tertiary carbinamines instead of the desired cyclopropylamine.

References

- Title: Inhibitors of KRAS G12C (Patent AU 2019278998 B2)
- Title: New and easy route to primary cyclopropylamines from nitriles Source: Chemical Communications (RSC) URL:[[Link](#)]
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